

Technical Guide: 8-(Pyridin-3-yl)-2-azaspiro[4.5]decane

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Compound of Interest

Compound Name: 8-(Pyridin-3-yl)-2-azaspiro[4.5]decane

Cat. No.: B8564496

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Executive Summary & Chemical Identity

8-(Pyridin-3-yl)-2-azaspiro[4.5]decane is a spirocyclic amine featuring a pyrrolidine ring spiro-fused to a cyclohexane ring, substituted at the para-position (C8) with a 3-pyridyl group. This structural motif is a "privileged scaffold" in drug discovery, particularly for G-Protein Coupled Receptors (GPCRs) such as opioid receptors (e.g.,

-opioid, ORL1) and neurokinin receptors (NK1), as well as in kinase inhibitors (e.g., SHP2).

The spiro-fusion creates a rigid 3D conformation that directs the nitrogen lone pair and the distal pyridine ring into specific vectors, optimizing binding affinity and metabolic stability compared to flexible analogs.

Chemical Identifiers

Property	Detail
Chemical Name	8-(Pyridin-3-yl)-2-azaspiro[4.5]decane
Core Scaffold CAS	176-66-9 (Unsubstituted 2-azaspiro[4.5]decane)
Derivative Status	Research Chemical / Patent Intermediate
Molecular Formula	C
	H
	N
Molecular Weight	216.33 g/mol
SMILES	<chem>C1CNCC12CCC(CC2)c3ccncc3</chem>
Key Functionality	Secondary Amine (Basic), Pyridine (H-bond acceptor)

Structural Analysis & Isomerism

The 8-substituted-2-azaspiro[4.5]decane system exhibits cis/trans isomerism relative to the spiro center.

- **Spiro Center (C5):** The junction between the 5-membered pyrrolidine and 6-membered cyclohexane.
- **Substitution (C8):** The pyridine ring at position 8 can be cis or trans relative to the nitrogen atom in the 2-position (or the C1-C2 bond vector).

In pharmacological contexts, one diastereomer often predominates in bioactivity. The rigid spiro-core prevents ring flipping, locking the pyridine substituent in an equatorial or axial orientation, which is critical for receptor docking.

Synthetic Methodologies

The synthesis of **8-(Pyridin-3-yl)-2-azaspiro[4.5]decane** typically proceeds via the construction of the spiro-core followed by functionalization, or by cyclizing a pre-functionalized

precursor.

Method A: Spiro-Cyclization & Reductive Functionalization

This route builds the spiro-ring first, then introduces the pyridine.

Step 1: Synthesis of 2-azaspiro[4.5]decan-3-one (Hoffmann-Löffler-Freytag or Alkylation) React cyclohexanone with ethyl cyanoacetate or similar synthons to form the spiro-glutarimide or lactam intermediate. A common route involves the alkylation of ethyl cyanoacetate with 1,1-bis(bromomethyl)cyclohexane (though difficult) or more commonly, the condensation of cyclohexanone with ethyl cyanoacetate followed by cyanide addition and cyclization.

- Refined Protocol: Condense cyclohexanone with ethyl cyanoacetate

Michael addition of cyanide

Cyclization to spiro-glutarimide

Reduction to spiro-amine.

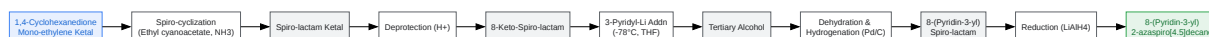
Step 2: Introduction of Pyridine (Organometallic Addition) To place the pyridine at C8, it is more efficient to start with 1,4-cyclohexanedione mono-ethylene ketal.

- Spiro-formation: React 1,4-cyclohexanedione mono-ketal with ethyl cyanoacetate/NH₃ to form the spiro-lactam ketal.
- Ketone Deprotection: Hydrolyze the ketal to reveal the C8 ketone: 2-azaspiro[4.5]decane-3,8-dione.
- Grignard/Lithiation: React the C8 ketone with 3-pyridyllithium (generated from 3-bromopyridine + n-BuLi at -78°C).
- Dehydration & Hydrogenation: The resulting tertiary alcohol is dehydrated (TsOH/Toluene) to the alkene, then hydrogenated (Pd/C, H₂) to the saturated 8-(pyridin-3-yl) derivative.
- Lactam Reduction: Finally, reduce the lactam (at C3) to the amine using LiAlH₄

in THF.

Method B: Visualization of Synthetic Logic

The following diagram illustrates the "Ketone-First" strategy, which is preferred for diversity at the 8-position.



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Caption: Synthetic pathway via 8-keto-spiro-lactam intermediate, allowing regio-controlled installation of the pyridine moiety.

Experimental Protocol: Key Transformation

Protocol: Reduction of Spiro-Lactam to Spiro-Amine This step converts the amide carbonyl to the methylene group, yielding the final secondary amine.

- Setup: Flame-dry a 250 mL 3-neck round-bottom flask equipped with a reflux condenser and N inlet.
- Reagents: Charge LiAlH (3.0 equiv) suspended in anhydrous THF (0.5 M concentration). Cool to 0°C.^[1]
- Addition: Dissolve 8-(pyridin-3-yl)-2-azaspiro[4.5]decan-3-one (1.0 equiv) in anhydrous THF. Add dropwise to the LAH suspension over 30 mins to control exotherm.
- Reaction: Warm to Room Temperature (RT), then reflux for 4–6 hours. Monitor by TLC (System: DCM/MeOH/NH OH 90:10:1).
- Workup (Fieser Method): Cool to 0°C. Carefully quench with:

- mL H
-
- mL 15% NaOH
- mL H
-
- (
- = grams of LAH used).
- Purification: Filter the granular precipitate. Concentrate the filtrate. Purify the residue via Flash Column Chromatography (Silica gel, DCM
- 10% MeOH/DCM with 1% NH
-).

Validation Criteria:

- MS (ESI+): Expect [M+H]
= 217.17.
- ¹H NMR: Disappearance of amide NH and carbonyl signals; appearance of CH
adjacent to amine nitrogen (approx.
2.8–3.2 ppm).

Medicinal Chemistry Applications

The 2-azaspiro[4.5]decane core serves as a bioisostere for piperidine or morpholine rings, offering restricted conformation.

Target Class	Mechanism of Action	Relevance of Pyridine
Opioid Receptors (ORL1/MOP)	Biased Agonist / Antagonist	The pyridine nitrogen acts as a weak H-bond acceptor, mimicking the phenol of traditional opioids or interacting with His/Asp residues in the binding pocket.
Neurokinin-1 (NK1)	Antagonist	The spiro-scaffold positions the basic amine and the aromatic pyridine to overlap with the Substance P pharmacophore.
SHP2 Phosphatase	Allosteric Inhibitor	Spiro-amines bind to the tunnel region of SHP2, locking the enzyme in an auto-inhibited conformation.

Structure-Activity Relationship (SAR)

- N-Substitution: The secondary amine at position 2 is the primary vector for diversification (e.g., reductive amination with aldehydes).
- Pyridine Position: The 3-pyridyl isomer is often preferred over 2- or 4-pyridyl to avoid steric clash (ortho) or optimize pi-stacking (meta).

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